

Personal protective equipment for handling Hsd17B13-IN-73

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Compound of Interest

Compound Name: Hsd17B13-IN-73

Cat. No.: B12380902

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Essential Safety and Handling Guide for Hsd17B13-IN-73

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the novel research compound **Hsd17B13-IN-73**. The following procedures for personal protective equipment (PPE), handling, storage, and disposal are based on standard laboratory practices for new chemical entities where a comprehensive Safety Data Sheet (SDS) is not fully available. Researchers must supplement this guidance with their institution's specific safety protocols and exercise caution.

Chemical Safety Data

As a novel research compound, detailed quantitative safety data for **Hsd17B13-IN-73** is not widely available. The following table summarizes the known information and indicates where data is currently unavailable.

Parameter	Value
CAS Number	3004661-39-3[1]
Molecular Formula	C ₂₉ H ₂₂ FN ₃ O ₂ S ₂
Molecular Weight	527.63 g/mol
Physical State	Solid
Boiling Point	Data not available
Melting Point	Data not available
Flash Point	Data not available
Autoignition Temperature	Data not available
Lower/Upper Explosion Limits	Data not available
Solubility	Soluble in DMSO
GHS Hazard Classification	Not classified. As a precaution, treat as a hazardous substance.
Signal Word	Data not available
Hazard Statements	Data not available
Precautionary Statements	Data not available

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be conducted before handling **Hsd17B13-IN-73**. The following PPE is mandatory to minimize exposure and ensure personal safety.

- **Eye Protection:** Chemical safety goggles or a face shield are required to protect against splashes and airborne particles.
- **Hand Protection:** Chemically resistant gloves (e.g., nitrile) must be worn. Inspect gloves for any tears or punctures before and during use. Change gloves immediately if they become contaminated.

- **Body Protection:** A laboratory coat must be worn at all times. For procedures with a higher risk of splashing, consider using a chemically resistant apron over the lab coat.
- **Respiratory Protection:** If handling the solid compound outside of a certified chemical fume hood, or if aerosolization is possible, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.

Experimental Protocols: Handling and Storage

Adherence to proper handling and storage protocols is critical to maintaining the integrity of **Hsd17B13-IN-73** and ensuring a safe laboratory environment.

Handling:

- **Engineering Controls:** All work with **Hsd17B13-IN-73**, particularly the handling of the solid form and the preparation of stock solutions, should be performed in a certified chemical fume hood to minimize inhalation exposure.
- **Avoiding Contamination:** Use dedicated spatulas and weighing papers for handling the solid. Ensure all equipment is clean and dry before use.
- **Solution Preparation:** When dissolving the compound, add the solvent slowly to the solid to avoid splashing. As the compound is soluble in DMSO, be aware of the specific handling precautions for this solvent.
- **Personal Hygiene:** Avoid eating, drinking, or smoking in the laboratory. Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.

Storage:

- **Short-term Storage (Solutions):** Store stock solutions at -20°C for up to one month or at -80°C for up to six months.
- **Long-term Storage (Solid):** The solid compound should be stored in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials.

Disposal Plan

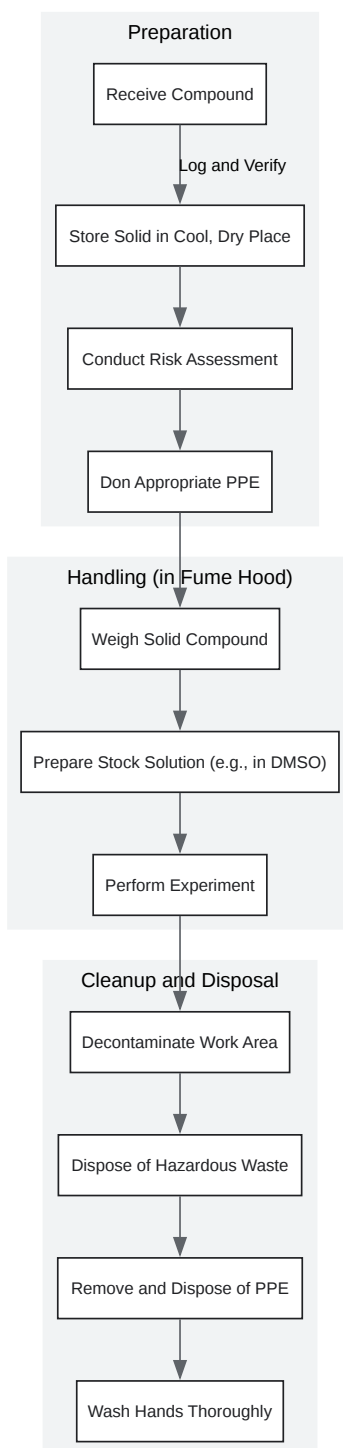
All waste containing **Hsd17B13-IN-73** must be treated as hazardous chemical waste.

- **Waste Collection:** Collect all solid waste (e.g., contaminated weighing papers, gloves, pipette tips) and liquid waste (e.g., unused solutions) in separate, clearly labeled, and sealed hazardous waste containers.
- **Container Labeling:** The waste container label should include "Hazardous Waste," the full chemical name "**Hsd17B13-IN-73**," and any other components of the waste mixture (e.g., DMSO).
- **Disposal Route:** Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations. Do not dispose of **Hsd17B13-IN-73** down the drain or in the regular trash.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Hsd17B13-IN-73** from receipt to disposal.

Safe Handling Workflow for Hsd17B13-IN-73



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Caption: Workflow for the safe handling of **Hsd17B13-IN-73**.

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References

- 1. targetmol.com [targetmol.com]
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